

# GGTI298 Trifluoroacetate CAS number and molecular weight

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## Compound of Interest

Compound Name: GGTI298 Trifluoroacetate

Cat. No.: B149689

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## An In-depth Technical Guide to GGTI-298 Trifluoroacetate

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of GGTI-298 Trifluoroacetate, a potent inhibitor of geranylgeranyltransferase I (GGTase I).

## Core Compound Information

GGTI-298 Trifluoroacetate is a cell-permeable peptidomimetic that acts as a selective inhibitor of GGTase I. Its chemical and physical properties are summarized below.

Property	Value	Citations
CAS Number	1217457-86-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	593.66 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Alternate Names	GGTI 298 TFA salt	<a href="#">[3]</a>
Purity	≥90% to ≥98% (HPLC)	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Crystalline solid	<a href="#">[1]</a>
Solubility	>20 mg/mL in DMSO	
Storage Temperature	-20°C	

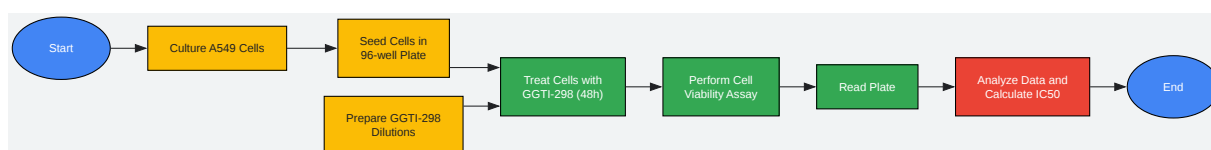
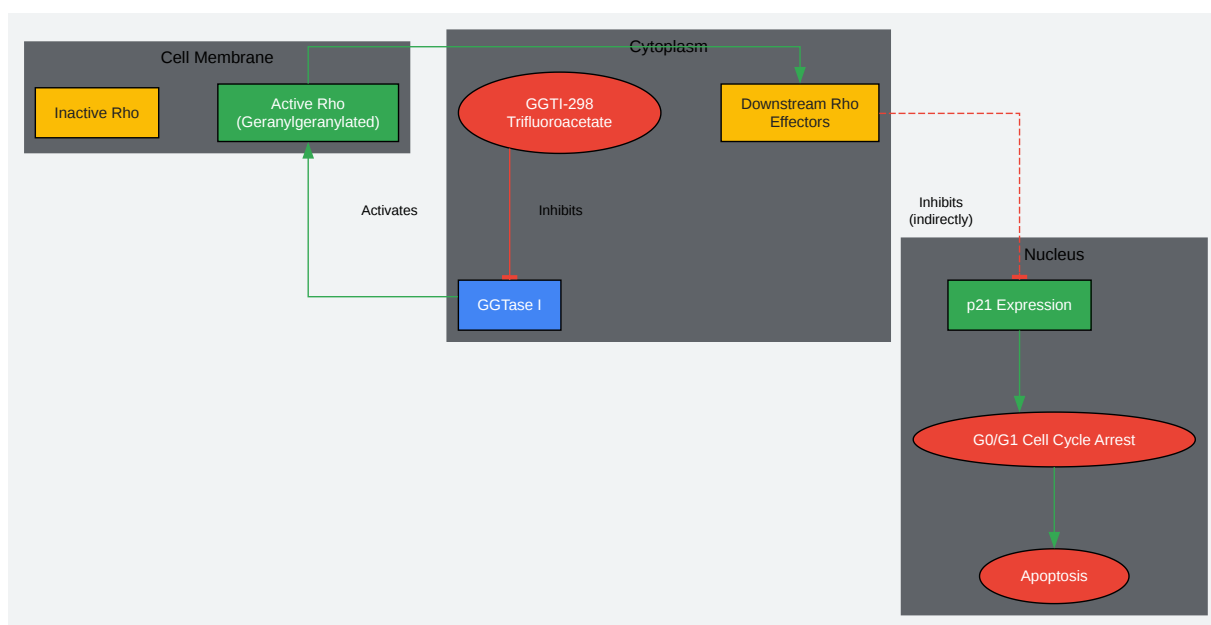
## Mechanism of Action and Signaling Pathway

GGTI-298 functions as a CAAZ peptidomimetic inhibitor of GGTase I, which plays a crucial role in the post-translational modification of various proteins, including the Rho family of small GTPases. By inhibiting the geranylgeranylation of these proteins, GGTI-298 disrupts their localization to the cell membrane and subsequent activation of downstream signaling cascades. This interference leads to cell cycle arrest and the induction of apoptosis.

The primary mechanism of GGTI-298 involves the induction of G0/G1 cell cycle arrest. This is achieved through the upregulation of the cyclin-dependent kinase (CDK) inhibitors p21 and p15. GGTI-298 has been shown to have minimal effect on the levels of p27 and p16. The increased levels of p21 and p15 lead to the inhibition of CDK2 and CDK4, which are essential for the G1/S phase transition.

Furthermore, GGTI-298 can induce apoptosis through pathways that may be dependent or independent of p53. In some cancer cell lines, the combination of GGTI-298 with other agents like TRAIL has been shown to enhance apoptosis by modulating the expression of death receptors DR4 and DR5 and inhibiting the pro-survival Akt pathway.

Below is a diagram illustrating the signaling pathway affected by GGTI-298.



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## References

- 1. selleckchem.com [selleckchem.com]
- 2. GGTI-298 induces G0-G1 block and apoptosis whereas FTI-277 causes G2-M enrichment in A549 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The geranylgeranyltransferase I inhibitor GGTI-298 induces hypophosphorylation of retinoblastoma and partner switching of cyclin-dependent kinase inhibitors. A potential mechanism for GGTI-298 antitumor activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. p21WAF1/CIP1 Is Upregulated by the Geranylgeranyltransferase I Inhibitor GGTI-298 through a Transforming Growth Factor  $\beta$ - and Sp1-Responsive Element: Involvement of the Small GTPase RhoA - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
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